

# proper storage and handling of AMZ30 compound

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## Compound of Interest

Compound Name: AMZ30

Cat. No.: B1139141

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## Application Notes and Protocols for AMZ30

For Researchers, Scientists, and Drug Development Professionals

Compound: **AMZ30** (also known as ML-136) CAS Number: 1313613-09-0[1][2][3]

## Introduction

**AMZ30** is a selective and covalent inhibitor of protein phosphatase methylesterase-1 (PME-1) with an  $IC_{50}$  of 600 nM.[2][4][5] It acts by selectively inactivating PME-1, which leads to a reduction in the demethylated form of protein phosphatase 2A (PP2A) in living cells.[1][4][5]

**AMZ30** has demonstrated utility in studying the PME-1/PP2A signaling pathway and has shown effects in various cell lines, including glioblastoma and muscle cells.[1][4] These notes provide essential information for the proper storage, handling, and application of **AMZ30** in a research setting.

## Physicochemical and Storage Information

Proper storage and handling are critical to maintain the integrity and activity of **AMZ30**.[6] The compound is a crystalline solid.[1][3]

Table 1: Compound Specifications

Property	Value	Reference
Formal Name	(2E)-2-[(4-fluorophenyl)sulfonyl]-3-[1-[(3-nitrophenyl)sulfonyl]-1H-pyrrol-2-yl]-2-propenenitrile	[1]
Synonyms	ML-136	[1][3]
Molecular Formula	C <sub>19</sub> H <sub>12</sub> FN <sub>3</sub> O <sub>6</sub> S <sub>2</sub>	[1][5]
Formula Weight	461.4 g/mol	[1]
Purity	≥98%	[1][3][5]

Table 2: Storage and Stability

Form	Storage Temperature	Stability	Recommendations	Reference
Powder	-20°C	3 years	Store in a dry, dark place. <sup>[7]</sup> Bring to room temperature before opening to prevent moisture condensation. <sup>[8]</sup>	<sup>[2]</sup>
4°C	2 years	For shorter-term storage.	<sup>[2]</sup>	
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. <sup>[9]</sup> Use a tightly sealed container.	<sup>[2]</sup>
-20°C	1 month	Suitable for working stock solutions. <sup>[9]</sup>	<sup>[2]</sup>	

## Handling and Safety Precautions

**AMZ30** should be handled by trained personnel in a laboratory setting.

Safety Information:

- Signal Word: Warning
- GHS Hazard Pictograms and Statements:
  - H302: Harmful if swallowed
  - H315: Causes skin irritation

- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

#### Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and eye/face protection.[\[10\]](#)
- Avoid breathing dust or mists.[\[10\]](#)

#### Handling Procedures:

- Wash hands thoroughly after handling.[\[10\]](#)
- Ensure adequate ventilation.
- For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

## Experimental Protocols

### 4.1. Preparation of Stock Solutions

**AMZ30** is sparingly soluble in DMSO.[\[1\]](#)

Table 3: Stock Solution Preparation in DMSO

Desired Concentration	Mass of AMZ30 (for 1 mL)	Mass of AMZ30 (for 5 mL)	Mass of AMZ30 (for 10 mL)
1 mM	0.461 mg	2.307 mg	4.614 mg
5 mM	2.307 mg	11.535 mg	23.07 mg
10 mM	4.614 mg	23.07 mg	46.14 mg
20 mM	9.228 mg	46.14 mg	92.28 mg

#### Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weigh out 4.614 mg of **AMZ30** powder.

- Add 1 mL of high-purity DMSO to the vial.
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes for single use to avoid repeated freeze-thaw cycles.[\[9\]](#)
- Store aliquots at -80°C for up to 6 months.[\[2\]](#)

#### 4.2. In Vitro Inhibition of PME-1 in Cell Culture

This protocol is based on the use of **AMZ30** in HEK293T, U87MG, and U-251MG cell lines.[\[1\]](#)  
[\[4\]](#)

##### Materials:

- HEK293T, U87MG, or U-251MG cells
- Appropriate cell culture medium and supplements
- **AMZ30** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer
- Reagents for Western blotting or other downstream analysis

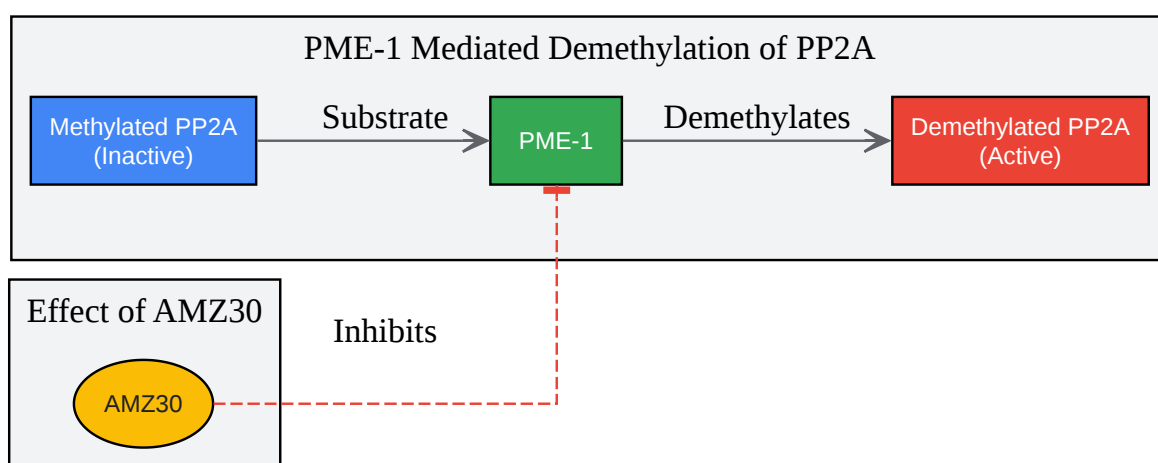
##### Protocol:

- Plate cells at the desired density and allow them to adhere overnight.
- Prepare the working solution of **AMZ30** by diluting the stock solution in a cell culture medium. The final DMSO concentration should be kept below 0.5% to avoid cytotoxicity.[\[9\]](#)
- Aspirate the old medium from the cells and replace it with the medium containing the desired concentration of **AMZ30** (e.g., 20 µM).[\[1\]](#)[\[4\]](#)
- Incubate the cells for the desired period (e.g., 1 hour).[\[4\]](#)

- After incubation, wash the cells with PBS.
- Lyse the cells and collect the protein lysate for downstream analysis (e.g., Western blot for methylated PP2A levels).

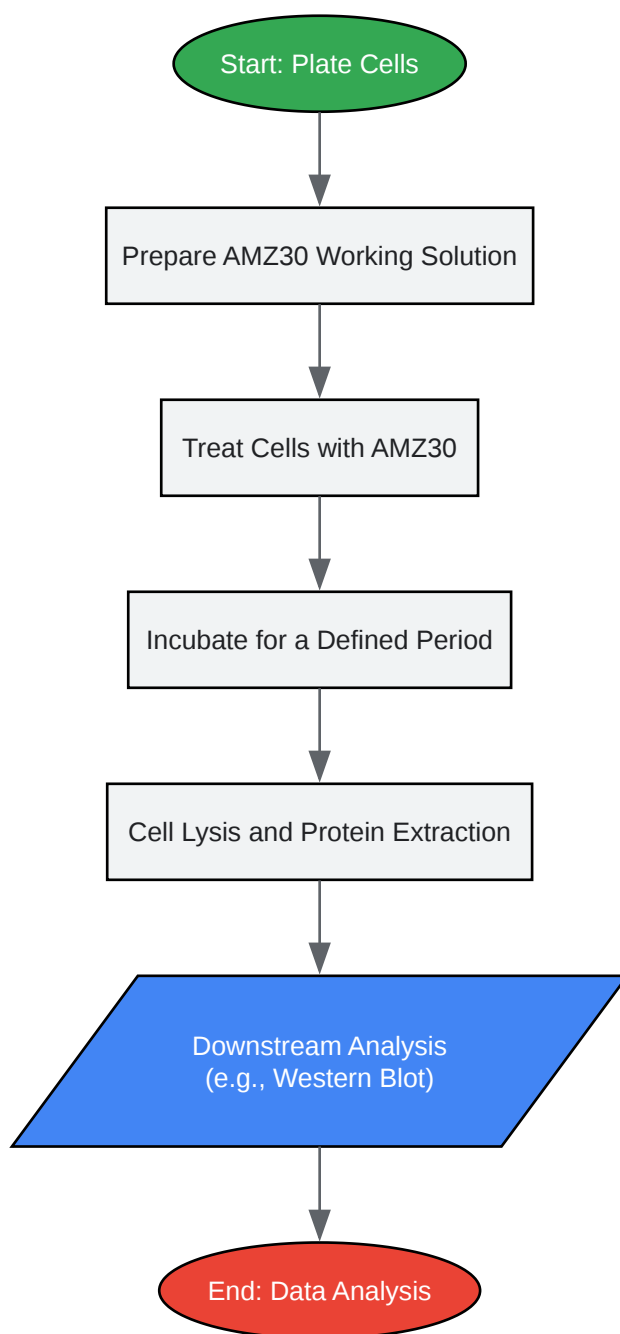
## Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **AMZ30** and a typical experimental workflow.



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Caption: Mechanism of action of **AMZ30** as a PME-1 inhibitor.



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Caption: A typical experimental workflow for in vitro studies with **AMZ30**.

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